

Dimethylphosphite: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: Dimethylphosphite

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling information for **dimethylphosphite** (CAS No. 868-85-9), a versatile reagent frequently utilized in chemical synthesis and drug development. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Classification

Dimethylphosphite is a combustible liquid that poses several health and environmental hazards.[1][2][3][4] It is classified as a flammable liquid and vapor.[1][2] It is toxic in contact with skin, causes serious eye irritation, and may cause an allergic skin reaction.[5][6] Furthermore, it is suspected of causing genetic defects and cancer.[1][4][6] The substance is also harmful to aquatic life with long-lasting effects.[1][6][7]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapour.[1]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin.[5]
Eye Irritation	2	H319: Causes serious eye irritation.[5][6]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[1][4][6]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects.[1][4][6]
Carcinogenicity	2	H351: Suspected of causing cancer.[1][4][6]
Hazardous to the Aquatic Environment, Chronic	3	H412: Harmful to aquatic life with long lasting effects.[1][6]

Physical and Chemical Properties

Understanding the physical and chemical properties of **dimethylphosphite** is essential for safe storage and handling.

Table 2: Physical and Chemical Properties of **Dimethylphosphite**

Property	Value
Appearance	Colorless liquid with a mild odor.[3][6]
CAS Number	868-85-9[1][3][5]
Molecular Formula	C2H7O3P[1][3][6]
Molecular Weight	110.05 g/mol [3]
Boiling Point	170-171 °C[3][5]
Melting Point	-60 °C[3]
Flash Point	54 °C to 85 °C[1][2][3][6]
Auto-ignition Temperature	237 °C[3][6]

Toxicological Data

Exposure to **dimethylphosphite** can have significant health effects. The following table summarizes key toxicological data.

Table 3: Acute Toxicity Data for **Dimethylphosphite**

Route	Species	Value	Remarks
Oral	Rat (male and female)	LD50 = 3040 - 3283 mg/kg bw[8]	
Oral	Mouse (male)	LD50 = 1831 - 2815 mg/kg bw[2][8]	
Dermal	Rabbit	LD50 = 681 mg/kg[2][5]	Behavioral effects such as somnolence and ataxia were observed.[5]
Inhalation	Rat	LC50 > 20 g/m³[2]	
Eye Irritation	Rabbit	20 mg/24H	Moderate irritation.[2]
Skin Irritation	Rabbit	500 mg/24H	Mild irritation.[2]

Safe Handling and Storage

Proper handling and storage procedures are paramount to minimize exposure risks.

4.1. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)
- Ensure eyewash stations and safety showers are readily accessible.[\[2\]](#)

4.2. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Respiratory Protection: If ventilation is inadequate, use a suitable respirator with an appropriate filter.[\[1\]](#)[\[6\]](#)

4.3. Handling Procedures

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[1\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[1\]](#)[\[2\]](#)
- Avoid breathing vapors or mist.[\[1\]](#)[\[5\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[5\]](#)

4.4. Storage Conditions

- Store in a cool, dry, and well-ventilated place.[3][5]
- Keep containers tightly closed.[1][5]
- Store locked up.[1][6]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[3]

Emergency Procedures

In the event of an emergency, follow these procedures.

5.1. First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[5][6]
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes.[5] Remove contaminated clothing and wash it before reuse.[1] Seek immediate medical attention.[5]
- Eye Contact: Rinse cautiously with water for several minutes.[5][6] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[5]
- Ingestion: Do NOT induce vomiting.[5][6] Rinse mouth with water and consult a physician.[5] Never give anything by mouth to an unconscious person.[5]

5.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[1][5] For large fires, use water spray or fog.[5]
- Specific Hazards: Flammable liquid and vapor.[1] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[2] Containers may explode when heated.[2][7]

- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[1][2]

5.3. Accidental Release Measures

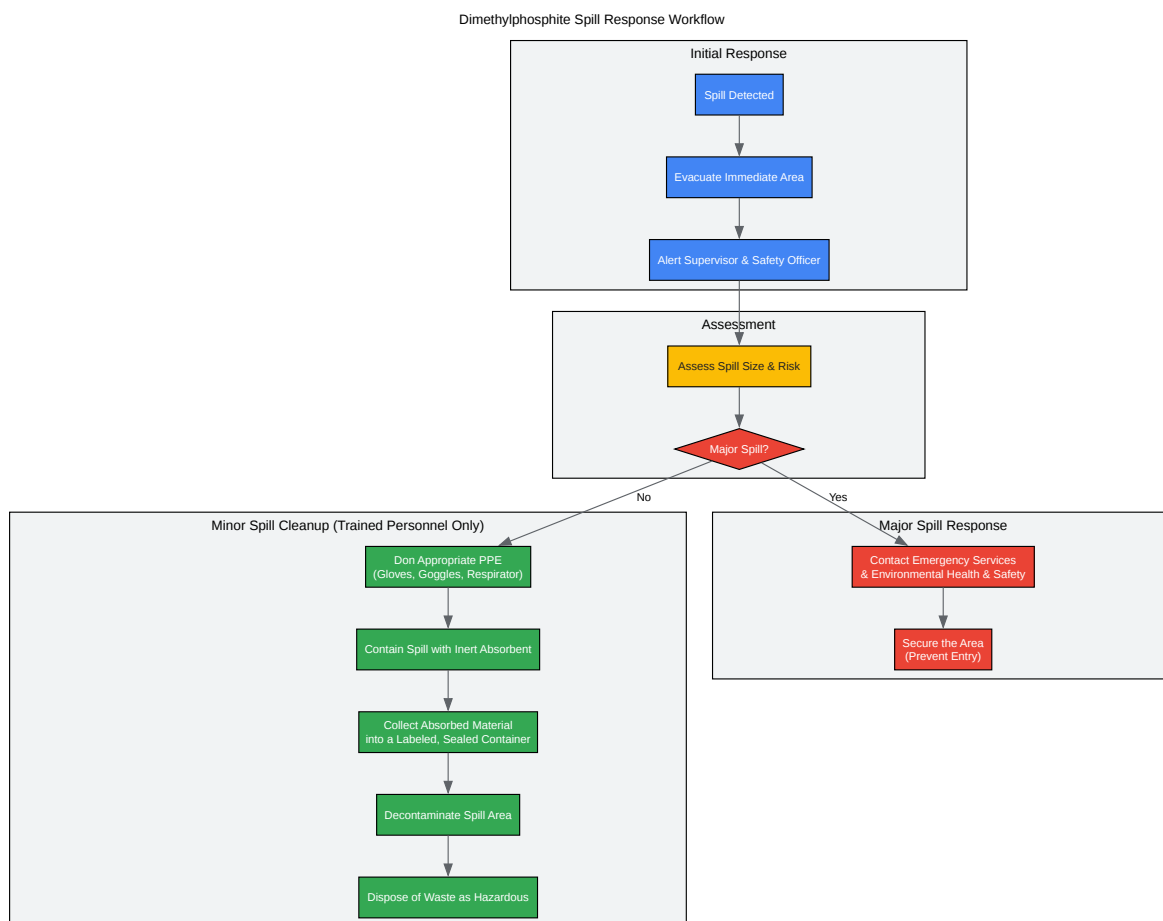
- Personal Precautions: Evacuate personnel to a safe area.[5] Wear appropriate personal protective equipment.[5][6] Ensure adequate ventilation and remove all sources of ignition.[2][5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[5] Do not let the product enter drains or watercourses.[5][6]
- Containment and Cleanup: Absorb the spill with inert material such as sand or earth.[2][6] Collect the material in a suitable, closed container for disposal.[6]

Experimental Protocols

Detailed experimental methodologies for toxicological and ecotoxicological studies are not typically provided in Safety Data Sheets. These protocols are highly specific to the study being conducted and are generally found in peer-reviewed scientific literature or specialized toxicology databases. For researchers requiring this level of detail, it is recommended to consult the original research papers that generated the data summarized in Section 3.

Logical Workflow for Handling a Dimethylphosphite Spill

The following diagram illustrates the logical steps to be taken in the event of a **dimethylphosphite** spill.



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Caption: Workflow for responding to a **dimethylphosphite** spill.

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- To cite this document: BenchChem. [Dimethylphosphite: A Technical Guide to Safe Handling and Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8804443#dimethylphosphite-safety-and-handling-precautions]

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